

F0045(S): A Technical Guide to Probing Hemagglutinin Stem Neutralizing Epitopes

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Compound of Interest

Compound Name: F0045(S)

Cat. No.: B15563857

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the utility of the small molecule **F0045(S)** as a probe for investigating the highly conserved stem region of the influenza virus hemagglutinin (HA) protein. **F0045(S)** serves as a valuable tool for identifying and characterizing broadly neutralizing antibody epitopes, paving the way for the development of universal influenza vaccines and novel antiviral therapeutics.

Introduction to F0045(S) and the HA Stem

The hemagglutinin (HA) glycoprotein is the primary surface antigen of the influenza virus and the main target for neutralizing antibodies. While the head domain of HA is highly variable, leading to seasonal antigenic drift, the stem region is remarkably conserved across different influenza A virus subtypes. This conservation makes the HA stem an attractive target for broadly neutralizing antibodies (bnAbs) and antiviral drugs.

F0045(S) is a potent small molecule inhibitor that specifically targets a hydrophobic cavity within the HA stem. Its ability to bind to this conserved epitope makes it an excellent probe for studying the structural and functional aspects of HA stem-based neutralization.

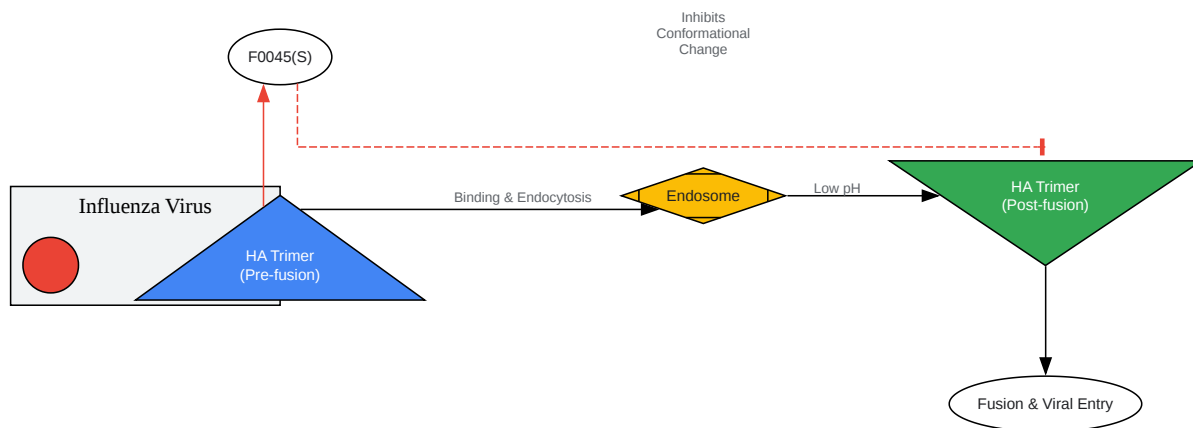
Mechanism of Action of F0045(S)

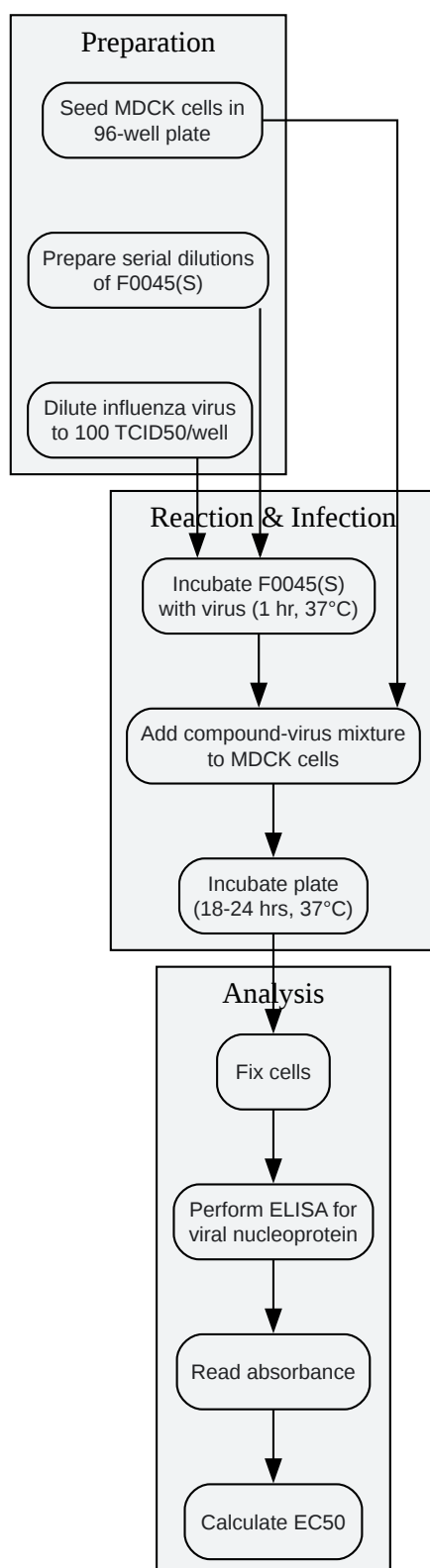
F0045(S) functions as a fusion inhibitor. It binds to a hydrophobic pocket at the interface of the HA1 and HA2 subunits in the stem region. This binding stabilizes the pre-fusion conformation

of the HA trimer, preventing the low pH-induced conformational changes necessary for the fusion of the viral and endosomal membranes. By blocking this critical step in the viral entry process, **F0045(S)** effectively neutralizes the virus.

A cocrystal structure of **F0045(S)** in complex with H1/PR8 HA has revealed the precise molecular interactions. **F0045(S)** recognizes a hydrophobic cavity and engages in both polar and nonpolar interactions with residues from both HA1 and HA2 subunits.[\[1\]](#)

Below is a diagram illustrating the binding of **F0045(S)** to the HA stem and its inhibitory effect on membrane fusion.





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References

- 1. researchgate.net [researchgate.net]
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